

Synthesis of 4-Chloro-4'-hydroxybenzophenone from phenol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Chloro-4'-hydroxybenzophenone

CAS No.: 42019-78-3

Cat. No.: B194592

[Get Quote](#)

An Application Note for the Synthesis of **4-Chloro-4'-hydroxybenzophenone** from Phenol

Authored for Researchers, Scientists, and Drug Development Professionals

Abstract

4-Chloro-4'-hydroxybenzophenone is a pivotal chemical intermediate, indispensable in the synthesis of high-performance polymers like Polyether ether ketone (PEEK) and crucial pharmaceutical agents, including the fenofibrate class of lipid-lowering drugs.[1] This document provides a comprehensive guide to its synthesis from phenol and 4-chlorobenzoyl chloride via the Friedel-Crafts acylation reaction. The narrative delves into the mechanistic underpinnings of the reaction, offers a detailed, field-proven experimental protocol, and outlines essential safety, purification, and characterization procedures.

Part 1: The Theoretical Framework: Navigating the Acylation of Phenol

The synthesis of **4-chloro-4'-hydroxybenzophenone** is most commonly achieved through the electrophilic aromatic substitution reaction known as Friedel-Crafts acylation.[2] While seemingly straightforward, the reaction with a substituted arene like phenol presents unique mechanistic considerations that dictate the experimental design.

The Core Mechanism: Friedel-Crafts Acylation

The fundamental transformation involves the attachment of a 4-chlorobenzoyl group to the phenol ring. The reaction proceeds through several key steps:

- **Generation of the Acylium Ion:** The reaction is initiated by a strong Lewis acid, typically anhydrous aluminum chloride (AlCl_3), which coordinates with the 4-chlorobenzoyl chloride. This coordination polarizes the carbon-chlorine bond, leading to the formation of a highly electrophilic, resonance-stabilized acylium ion.[2][3] This step is critical as it generates the potent electrophile required to attack the aromatic ring.
- **Electrophilic Attack and the Sigma Complex:** The electron-rich π -system of the phenol ring acts as a nucleophile, attacking the acylium ion. This attack temporarily disrupts the ring's aromaticity, forming a carbocation intermediate known as an arenium ion or sigma complex.
- **Restoration of Aromaticity:** A weak base, typically AlCl_4^- (formed from the catalyst), abstracts a proton from the carbon bearing the new acyl group. This regenerates the aromatic ring and the AlCl_3 catalyst, yielding the benzophenone product.

Causality in Experimental Design: Why Phenol is a Special Case

Directly acylating phenol is more complex than acylating benzene. Phenol is a bidentate nucleophile, meaning it can react at two different positions[4][5]:

- **C-Acylation (Carbon Acylation):** The desired pathway where the acyl group attaches to the aromatic ring, forming the hydroxyarylketone.
- **O-Acylation (Oxygen Acylation):** A competing pathway where acylation occurs at the phenolic oxygen, forming a phenyl ester (phenyl p-chlorobenzoate).[4][5]

Furthermore, the lone pair of electrons on the phenolic oxygen can coordinate strongly with the Lewis acid catalyst.^{[4][5]} This interaction can deactivate the ring towards electrophilic attack, potentially reducing the reaction yield.

To favor the desired C-acylation product, the reaction conditions are carefully controlled. Using a stoichiometric amount of AlCl_3 is necessary because the catalyst forms a complex with the carbonyl oxygen of the newly formed ketone, preventing it from catalyzing further reactions.^[3] This complex is later hydrolyzed during the aqueous work-up. The choice of solvent and temperature also plays a crucial role in directing the reaction towards the desired para-substituted product, minimizing the formation of the ortho-isomer due to steric hindrance.^[6]

An alternative route, the Fries rearrangement, involves the intramolecular rearrangement of the O-acylated ester intermediate to the C-acylated hydroxyketone, often under the same Lewis acidic conditions.^{[4][6][7]} In practice, the Friedel-Crafts reaction of phenol can proceed through a combination of direct C-acylation and O-acylation followed by in-situ Fries rearrangement.

Part 2: A Validated Experimental Protocol

This protocol is a robust method for the one-pot synthesis of **4-Chloro-4'-hydroxybenzophenone**.^[8]

Mandatory Safety Precautions

This procedure involves hazardous materials and must be performed inside a certified chemical fume hood with appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a flame-retardant lab coat.

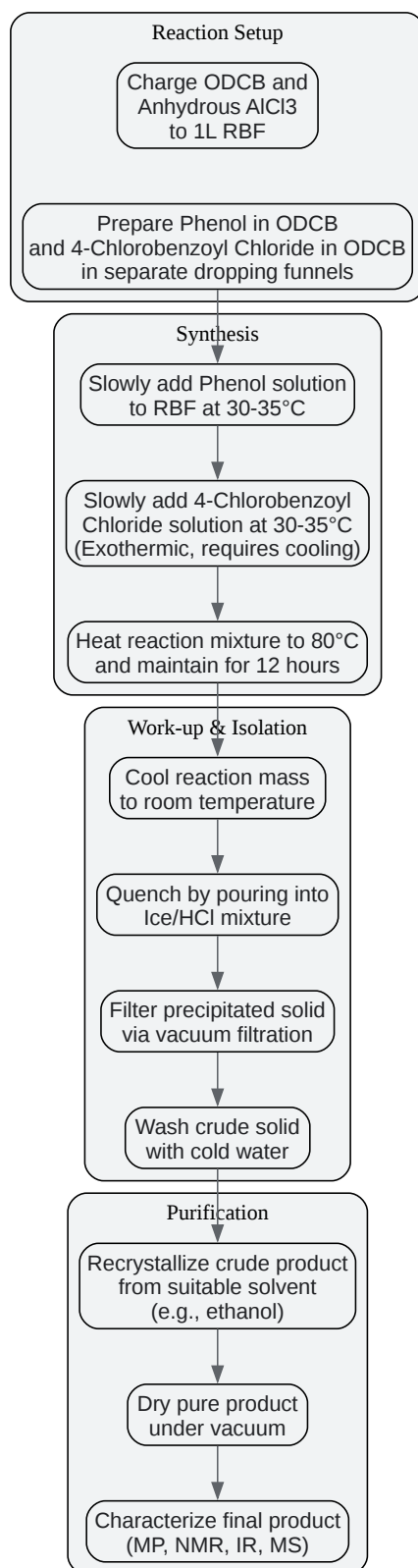
- 4-Chlorobenzoyl Chloride: Highly corrosive and water-reactive. Causes severe skin burns and eye damage.^{[9][10]} Handle with extreme care and avoid any contact with moisture.^{[9][11]}
- Anhydrous Aluminum Chloride: Corrosive and reacts violently with water. It must be handled in a moisture-free environment.
- Phenol: Toxic, corrosive, and can be absorbed through the skin.
- o-Dichlorobenzene (ODCB): A hazardous solvent. Avoid inhalation and skin contact.

- Hydrochloric Acid: Corrosive. Handle with care during the work-up stage.

Materials and Equipment

- Reagents: Phenol ($\geq 99\%$), 4-Chlorobenzoyl chloride ($\geq 99\%$), Anhydrous Aluminum Chloride ($\geq 98\%$), o-Dichlorobenzene (ODCB, anhydrous), Hydrochloric Acid (conc.), Crushed Ice, Deionized Water.
- Equipment: 1 L three-necked round-bottom flask, mechanical stirrer, reflux condenser with a drying tube (e.g., CaCl_2), dropping funnel, heating mantle with temperature controller, Buchner funnel, and vacuum filtration apparatus.

Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis of **4-Chloro-4'-hydroxybenzophenone**.

Step-by-Step Methodology

- **Reaction Setup:** In a 1 L three-necked flask equipped with a mechanical stirrer and reflux condenser, charge 300 mL of o-dichlorobenzene followed by the careful addition of 200 g of anhydrous aluminum chloride.
- **Phenol Addition:** Prepare a solution of 103.4 g of phenol in 100 mL of o-dichlorobenzene. Transfer this solution to a dropping funnel and add it slowly to the stirred reaction flask over 2 hours, maintaining the internal temperature between 30-35°C. Stir the resulting mixture for one hour at this temperature.^[8]
- **Acylation:** Prepare a solution of 175 g of p-chlorobenzoyl chloride in 100 mL of o-dichlorobenzene.^[8] Add this solution dropwise to the reaction mixture over 2 hours. This reaction is exothermic, and external cooling (e.g., a water bath) must be applied to maintain the temperature at 30-35°C.^[8]
- **Reaction Completion:** After the addition is complete, heat the reaction mass to 80°C and maintain this temperature with continuous stirring for 12 hours.^[8] The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** Cool the reaction mixture to room temperature. In a separate large beaker, prepare a mixture of crushed ice and 0.5N hydrochloric acid. Carefully and slowly pour the reaction mass into the ice/HCl mixture with vigorous stirring to quench the reaction and decompose the aluminum complex. A solid will precipitate.
- **Isolation:** Filter the precipitated solid using a Buchner funnel under vacuum. Wash the filter cake thoroughly with cold water until the washings are neutral to pH paper. This removes residual acid and inorganic salts.^[6]
- **Purification:** The crude product can be purified by recrystallization from industrial methylated spirits or ethanol to yield crystalline **4-chloro-4'-hydroxybenzophenone**.^[12] An alternative high-purity method involves dissolving the crude product in a dilute aqueous sodium hydroxide solution, filtering off any insoluble impurities, and then re-precipitating the pure product by acidifying the filtrate with hydrochloric acid.^{[7][13]}
- **Drying and Characterization:** Dry the purified solid in a vacuum oven. The final product should be characterized by determining its melting point and using spectroscopic methods

(NMR, IR, MS) to confirm its identity and purity.

Part 3: Data Presentation and Characterization

Quantitative Reaction Data

Parameter	Value	Moles (approx.)	Molar Ratio	Source
Phenol	103.4 g	1.10 mol	1.0	[8]
4-Chlorobenzoyl Chloride	175 g	1.00 mol	0.91	[8]
Aluminum Chloride	200 g	1.50 mol	1.36	[8]
Reaction Temperature	80°C	N/A	N/A	[8]
Reaction Time	12 hours	N/A	N/A	[8]
Expected Yield (Crude)	~85%	N/A	N/A	[8]
Expected Yield (Pure)	~72%	N/A	N/A	[8]

Physicochemical and Spectroscopic Data

Property	Value	Source
Molecular Formula	C ₁₃ H ₉ ClO ₂	[14]
Molecular Weight	232.66 g/mol	[14]
Appearance	Pale yellow or off-white solid	[7]
Melting Point	178 - 181 °C	[12]
Solubility	Soluble in DMSO	[15]
¹ H NMR	Spectrum conforms to structure	
¹³ C NMR	Spectrum conforms to structure	[16]
Mass Spectrum	Confirms molecular weight and fragmentation pattern	[17]

Conclusion

The Friedel-Crafts acylation of phenol with 4-chlorobenzoyl chloride is a reliable and scalable method for producing **4-chloro-4'-hydroxybenzophenone**, a valuable industrial intermediate. By understanding the underlying reaction mechanism, particularly the challenges posed by the phenol substrate, and by adhering to a carefully controlled experimental protocol, researchers can achieve high yields of the desired product. Proper safety measures are paramount due to the hazardous nature of the reagents involved. The protocol described herein provides a self-validating system for the synthesis, purification, and characterization of this important compound.

References

- PrepChem.com. (n.d.). Synthesis of **4-chloro-4'-hydroxybenzophenone**. Retrieved from [\[Link\]](#)
- Quick Company. (n.d.). Process For Preparation Of 4 Chloro 4' Hydroxy Benzophenone. Retrieved from [\[Link\]](#)

- PrepChem.com. (n.d.). Preparation of 4'-chloro-4-hydroxybenzophenone. Retrieved from [\[Link\]](#)
- IP.com. (n.d.). An Improved Process For Manufacture Of 4 Chloro,4' Hydroxy Benzophenone. Retrieved from [\[Link\]](#)
- International Journal of Research and Analytical Reviews. (2020). A New Eco-Friendly Synthesis of 4-Chloro,4'-Hydroxy Benzophenone. Retrieved from [\[Link\]](#)
- Patsnap. (n.d.). Preparation method of **4-chloro-4'-hydroxybenzophenone**. Eureka. Retrieved from [\[Link\]](#)
- Wikipedia. (n.d.). Friedel–Crafts reaction. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Mass spectrum of **4-Chloro-4'-hydroxybenzophenone** (IS) acquired under.... Retrieved from [\[Link\]](#)
- Google Patents. (n.d.). US3985783A - Process for ring acylation of phenols.
- Cole-Parmer. (n.d.). Material Safety Data Sheet - 4-Chlorobenzoyl chloride. Retrieved from [\[Link\]](#)
- NINGBO INNO PHARMCHEM CO.,LTD. (n.d.). Safe Handling and Storage of 4-Chlorobenzoyl Chloride (CAS 122-01-0). Retrieved from [\[Link\]](#)
- PG.CHEMEASY. (2019). friedel-crafts acylation reaction-friedel-crafts acylation of benzene-phenol-anisole and chloro benzene. Retrieved from [\[Link\]](#)
- Scientific & Academic Publishing. (2025). Friedel-Crafts Acylation, Lab Guide, Use of GC-MS, The Organic Chemistry Notebook Series, a Didactical Approach, N°17. Journal of Laboratory Chemical Education. Retrieved from [\[Link\]](#)
- Scribd. (n.d.). 4-Chlorobenzophenone - Friedel Craft Acylation. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 4-Hydroxy-4'-chlorobenzophenone. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- Chemistry Stack Exchange. (2015). Friedel–Crafts reaction of phenol. Retrieved from [\[Link\]](#)

- Patsnap. (n.d.). A kind of preparation method of fenofibrate key intermediate **4-chloro-4'-hydroxybenzophenone**. Eureka. Retrieved from [[Link](#)]
- European Patent Office. (n.d.). Process for the preparation of 4-hydroxybenzophenones. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. ijraset.com [ijraset.com]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. Friedel–Crafts reaction - Wikipedia [en.wikipedia.org]
- 4. echemi.com [echemi.com]
- 5. chemistry.stackexchange.com [chemistry.stackexchange.com]
- 6. pdf.benchchem.com [pdf.benchchem.com]
- 7. 4-Chloro-4'-hydroxybenzophenone synthesis - chemicalbook [chemicalbook.com]
- 8. An Improved Process For Manufacture Of 4 Chloro,4' Hydroxy [quickcompany.in]
- 9. fishersci.fr [fishersci.fr]
- 10. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 11. nbinno.com [nbinno.com]
- 12. prepchem.com [prepchem.com]
- 13. Process For Preparation Of 4 Chloro 4' Hydroxy Benzophenone [quickcompany.in]
- 14. 4-Hydroxy-4'-chlorobenzophenone | C13H9ClO2 | CID 123504 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 15. 4-Chloro-4'-hydroxybenzophenone | TargetMol [targetmol.com]
- 16. 4-Chloro-4'-hydroxybenzophenone(42019-78-3) 13C NMR spectrum [chemicalbook.com]
- 17. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [Synthesis of 4-Chloro-4'-hydroxybenzophenone from phenol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b194592/docs#synthesis-of-4-chloro-4-hydroxybenzophenone-from-phenol\]](https://www.benchchem.com/product/b194592/docs#synthesis-of-4-chloro-4-hydroxybenzophenone-from-phenol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)